

Steroid Sulfatase-IN-4: A Technical Guide to its Discovery and Synthesis

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Compound of Interest

Compound Name: Steroid sulfatase-IN-4

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the discovery, synthesis, and preclinical evaluation of **Steroid sulfatase-IN-4**, a potent irreversible inhibitor of the enzyme steroid sulfatase (STS). This molecule was identified as a promising candidate for the treatment of estrogen-dependent diseases, such as endometriosis, through a novel "drug-prodrug" approach targeting both steroid sulfatase and 17 β -hydroxysteroid dehydrogenase type 1 (17 β -HSD1).

Introduction to Steroid Sulfatase and its Role in Estrogen-Dependent Diseases

Steroid sulfatase (STS) is a critical enzyme in the biosynthesis of active steroid hormones.^[1] It catalyzes the hydrolysis of inactive steroid sulfates, such as estrone sulfate (E1S) and dehydroepiandrosterone sulfate (DHEAS), to their active forms, estrone (E1) and dehydroepiandrosterone (DHEA), respectively.^[1] These active steroids can then be further converted to the potent estrogen, estradiol (E2), which plays a crucial role in the proliferation of hormone-dependent cancers and the progression of endometriosis.^{[1][2]} The "sulfatase pathway" is a key mechanism for local estrogen production in peripheral tissues, and its upregulation has been implicated in the pathology of various estrogen-dependent diseases.^[2]

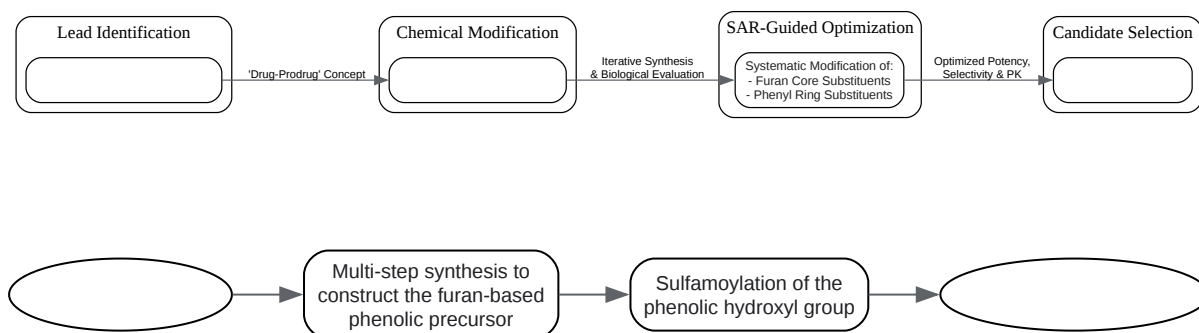
The Discovery of Steroid Sulfatase-IN-4: A Dual-Targeting "Drug-Prodrug" Approach

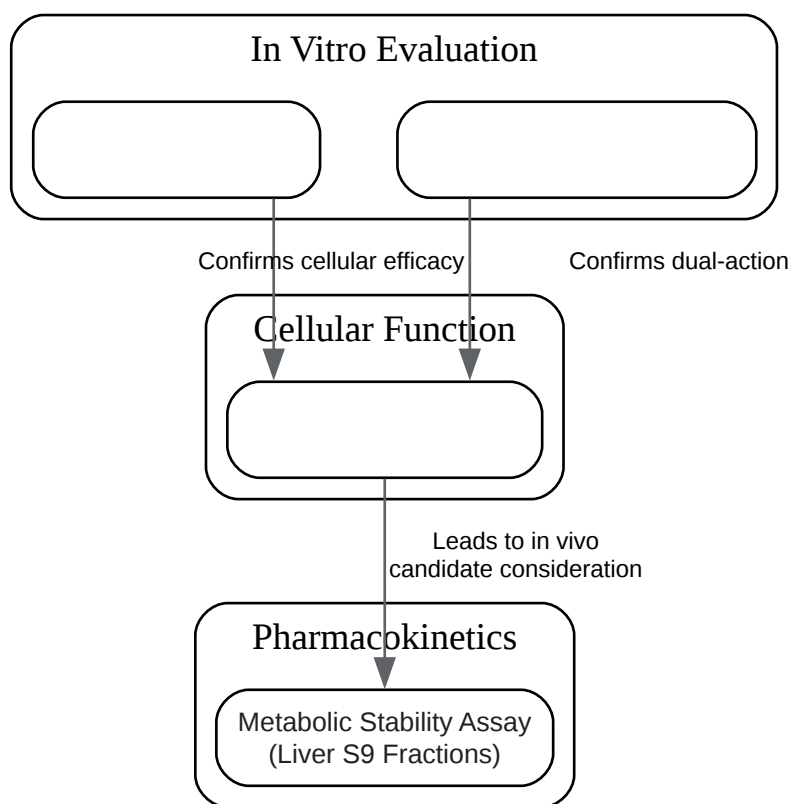
The discovery of **Steroid sulfatase-IN-4**, also referred to as compound 16 in the primary literature, emerged from a rational drug design strategy aimed at the dual inhibition of two key enzymes in the estrogen synthesis pathway: steroid sulfatase (STS) and 17 β -hydroxysteroid dehydrogenase type 1 (17 β -HSD1).[3][4] This innovative "drug-prodrug" concept involves a single molecule that acts as an active inhibitor of STS and, upon enzymatic cleavage of its sulfamate group, releases a metabolite that is a potent inhibitor of 17 β -HSD1.[3][4]

The development of this dual inhibitor was based on a furan-based scaffold, which had been previously identified as a promising starting point for potent 17 β -HSD1 inhibitors.[5] The core idea was to mask the phenolic hydroxyl group of the 17 β -HSD1 inhibitor with a sulfamate moiety. This modification was intended to confer potent irreversible inhibitory activity against STS.[3]

Structure-Activity Relationship (SAR) Studies

The lead compounds were optimized through systematic structure-activity relationship (SAR) studies. These investigations focused on modifying various parts of the molecule to enhance potency against both STS and 17 β -HSD1, while also improving selectivity and pharmacokinetic properties. The SAR studies explored the impact of different substituents on the furan core and the phenyl rings of the scaffold. This led to the identification of **Steroid sulfatase-IN-4** as a compound with a favorable balance of dual-target inhibition and drug-like properties.





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References

- 1. researchgate.net [researchgate.net]
- 2. Targeting the formation of estrogens for treatment of hormone dependent diseases—current status - PMC [pmc.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]
- 5. joe.bioscientifica.com [joe.bioscientifica.com]

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